

Technical Support Center: Ac-Leu-Arg-AMC

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Compound of Interest

Compound Name: Ac-Leu-Arg-AMC

Cat. No.: B612774

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively dissolving and handling **Ac-Leu-Arg-AMC** (Acetyl-L-leucyl-L-arginyl-7-amino-4-methylcoumarin).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Ac-Leu-Arg-AMC**?

A1: The recommended solvent for creating a stock solution of **Ac-Leu-Arg-AMC** is dimethyl sulfoxide (DMSO).^[1] It is highly soluble in DMSO, though gentle warming and sonication may be required to achieve the desired concentration.^[1]

Q2: How should I store the lyophilized powder and stock solutions of **Ac-Leu-Arg-AMC**?

A2: Lyophilized **Ac-Leu-Arg-AMC** powder should be stored at -20°C or below.^[2] Stock solutions prepared in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.^{[1][3]} To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.^{[3][4][5]}

Q3: My **Ac-Leu-Arg-AMC** is a trifluoroacetate (TFA) salt. How does this affect its solubility?

A3: The presence of TFA, a common counterion from the HPLC purification process, generally enhances the solubility of peptides in aqueous solutions.^[2] For most in vitro assays, the residual TFA levels do not interfere with the experiment.^[2]

Q4: What are the excitation and emission wavelengths for the cleaved AMC fluorophore?

A4: The free 7-amino-4-methylcoumarin (AMC) fluorophore, released upon enzymatic cleavage of the substrate, has an excitation maximum in the range of 360-380 nm and an emission maximum in the range of 440-460 nm.^[6]^[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the lyophilized powder in DMSO.	Incomplete dissolution due to insufficient energy.	Briefly warm the solution at 37°C. Use an ultrasonic bath to aid dissolution. ^{[1][5]} Ensure you are using fresh, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility. ^[1]
Precipitation observed in the stock solution upon storage or after thawing.	The solution may be supersaturated or has been stored for too long.	Before use, allow the vial to equilibrate to room temperature and ensure no precipitate is visible. ^[6] If precipitation persists, gentle warming and vortexing may help to redissolve the peptide. Consider preparing a fresh stock solution if the precipitate does not dissolve.
Inconsistent results in enzymatic assays.	Inaccurate concentration of the stock solution due to improper dissolution. Repeated freeze-thaw cycles leading to degradation.	Ensure the peptide is fully dissolved before making dilutions. Aliquot stock solutions to minimize freeze-thaw cycles. ^{[3][4][5]} It is best to prepare and use solutions on the same day if possible. ^[6]
Low fluorescence signal in the assay.	The substrate has degraded. The pH of the assay buffer is not optimal.	Use a freshly prepared stock solution. Ensure the assay buffer pH is compatible with the enzyme and substrate stability.

Experimental Protocols

Preparation of Ac-Leu-Arg-AMC Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ac-Leu-Arg-AMC** in DMSO.

Materials:

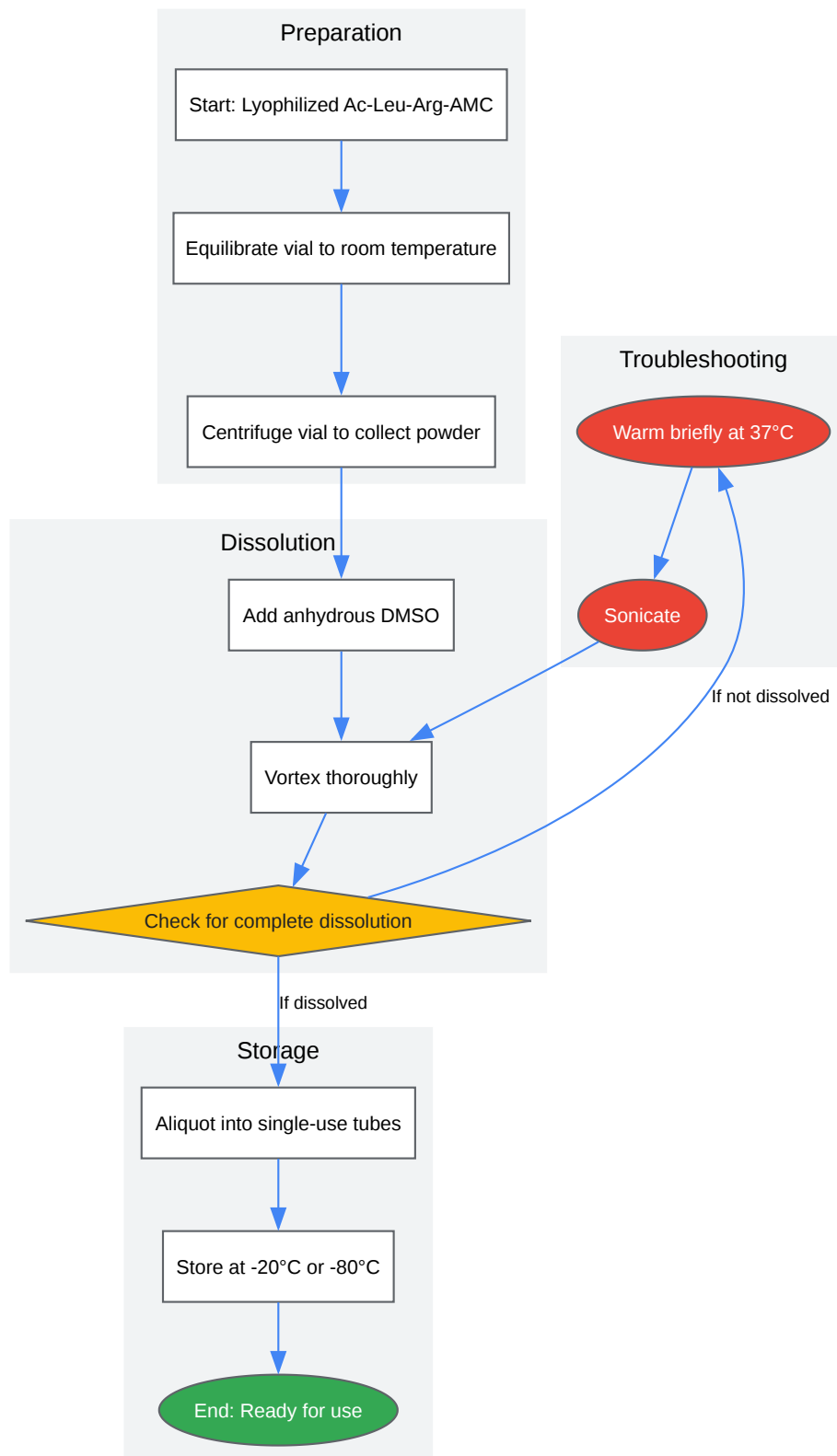
- **Ac-Leu-Arg-AMC** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)

Procedure:

- Allow the vial of lyophilized **Ac-Leu-Arg-AMC** to warm to room temperature before opening.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Calculate the volume of DMSO required to achieve a 10 mM concentration. The molecular weight of **Ac-Leu-Arg-AMC** is approximately 486.56 g/mol .[\[2\]](#)
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution thoroughly to dissolve the peptide.
- If the peptide does not fully dissolve, you may warm the solution for a short period at 37°C and/or sonicate for a few minutes.[\[1\]](#)[\[5\]](#)
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.[\[1\]](#)

Visual Guides

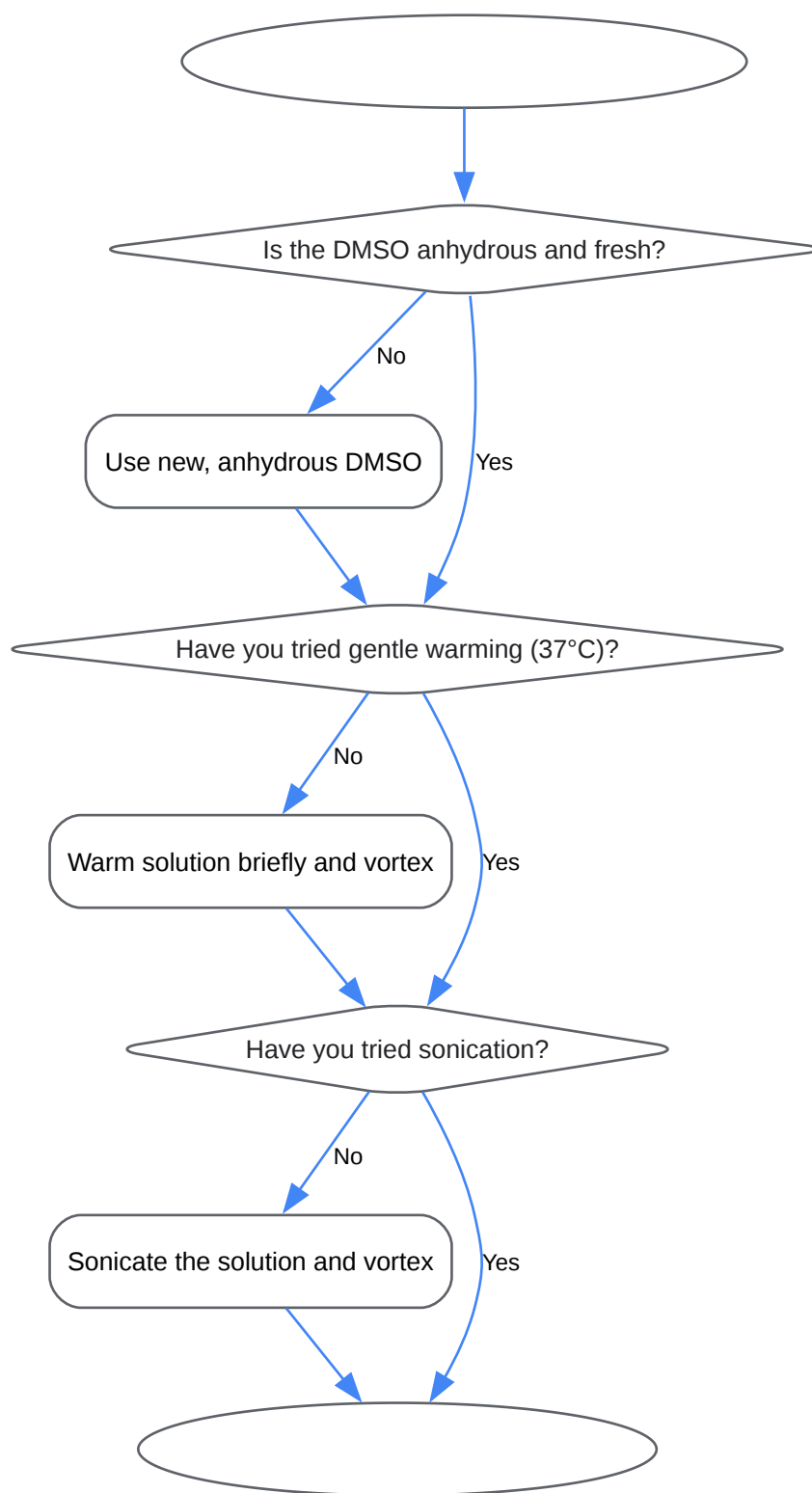
Workflow for Dissolving Ac-Leu-Arg-AMC



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Caption: Workflow for preparing **Ac-Leu-Arg-AMC** stock solution.

Decision Tree for Troubleshooting Solubility Issues



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Caption: Decision tree for troubleshooting **Ac-Leu-Arg-AMC** solubility.

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